

NMDA-IN-2 quality control and purity assessment

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Compound of Interest

Compound Name: *Nmda-IN-2*

Cat. No.: *B12399483*

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NMDA-IN-2 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control and purity assessment of **NMDA-IN-2**. Below you will find frequently asked questions (FAQs), detailed troubleshooting guides, and experimental protocols to ensure the reliability and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **NMDA-IN-2** and what are its basic properties?

A1: **NMDA-IN-2**, also referred to as NMDA receptor modulator 2, is a small molecule inhibitor used in neurological research. Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_{13}H_{11}F_3N_2O_2$	PubChem
Molecular Weight	284.23 g/mol	PubChem
Appearance	Typically a white to off-white solid	General Small Molecule Appearance
Solubility	Soluble in DMSO	General Small Molecule Solubility

Q2: What is the recommended purity for **NMDA-IN-2** in a research setting?

A2: For most in vitro and in vivo studies, the purity of **NMDA-IN-2** should be $\geq 98\%$. Purity is typically assessed by High-Performance Liquid Chromatography (HPLC) and confirmed by other analytical methods like Liquid Chromatography-Mass Spectrometry (LC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy. It is crucial to obtain a Certificate of Analysis (CoA) from the supplier for each batch.

Q3: How should I store and handle **NMDA-IN-2** to ensure its stability?

A3: Proper storage and handling are critical for maintaining the integrity of **NMDA-IN-2**. Follow these guidelines:

Condition	Recommendation
Solid Form	Store at -20°C for long-term stability (up to 3 years). Can be stored at 4°C for shorter periods (up to 2 years). [1]
Stock Solutions	Prepare stock solutions in a suitable solvent like DMSO. Aliquot into single-use vials to avoid repeated freeze-thaw cycles. Store stock solution aliquots at -20°C for up to one month or -80°C for up to six months. [1]
Handling	Always wear appropriate personal protective equipment (PPE). For quantities of 10 mg or less, solvent can be added directly to the vial. For larger quantities, it is recommended to weigh out the desired amount for immediate use. [1]

Q4: The powder in the vial is not visible. Is the product missing?

A4: For small quantities, the compound may appear as a thin film or may have coated the walls of the vial during shipping. Before opening, centrifuge the vial to collect all the powder at the bottom. When preparing a solution, ensure the solvent comes into contact with all inner surfaces of the vial.[\[1\]](#)

Troubleshooting Guides

Purity and Analytical Issues

Q5: My HPLC analysis shows a lower purity than specified on the Certificate of Analysis. What should I do?

A5: Discrepancies in HPLC purity can arise from several factors. Follow this troubleshooting workflow:

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References

- 1. NMR Spectroscopy Principles, Interpreting an NMR Spectrum and Common Problems | Technology Networks [technologynetworks.com]
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